

# An In-depth Technical Guide to the Safe Handling of 5-(Diisopropylamino)amylamine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-(Diisopropylamino)amylamine

Cat. No.: B1334337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction: Understanding 5-(Diisopropylamino)amylamine

**5-(Diisopropylamino)amylamine**, also known as N1,N1-diisopropylpentane-1,5-diamine, is a diamine compound with the chemical formula  $C_{11}H_{26}N_2$ . Its structure features a pentane backbone with a primary amine at one end and a diisopropylamine group at the other. This bifunctional nature makes it a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents and other specialty chemicals. Its utility in research and development necessitates a thorough understanding of its properties and the safety protocols required for its handling. This guide provides a comprehensive overview of the material safety data for **5-(Diisopropylamino)amylamine**, offering in-depth insights for professionals working with this compound.

## Chemical and Physical Properties

A foundational aspect of safe laboratory practice is a clear understanding of the physicochemical properties of a substance. These properties influence its behavior under various conditions and are critical for designing appropriate storage and handling protocols.

Property	Value	Source
CAS Number	209803-40-7	[1]
Molecular Formula	C11H26N2	[1]
Molecular Weight	186.34 g/mol	[2]
Appearance	Liquid (form may vary)	[3]
Synonyms	N1,N1-diisopropylpentane-1,5-diamine, 5-(Diisopropylamino)pentylamine	[1]

## Hazard Identification and Classification

**5-(Diisopropylamino)amylamine** is classified as a hazardous substance. The primary dangers associated with this chemical are its corrosive nature and potential for harm if ingested.

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)[4][5][6]
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)[4][5][6]
- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[2][5][6]

Hazard Statements:

- H302: Harmful if swallowed.[2][5][6]
- H314: Causes severe skin burns and eye damage.[2][4][5][6]

Signal Word: Danger[2]

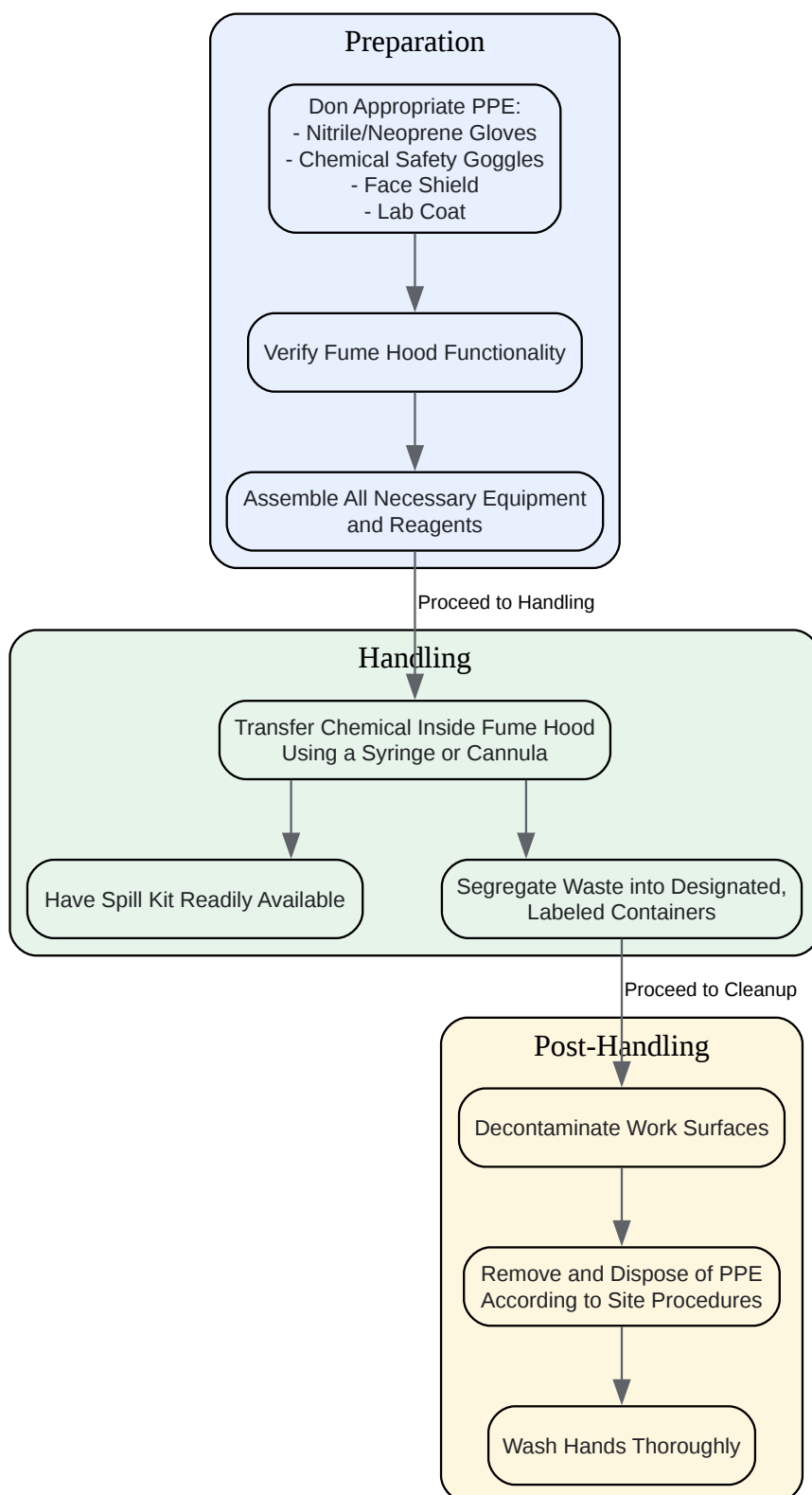
Precautionary Statements: A comprehensive list of precautionary statements is essential for mitigating the risks associated with this compound. Key precautions include:

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[2]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[5]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[2][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]
- P310: Immediately call a POISON CENTER or doctor/physician.[6]
- P405: Store locked up.[6]
- P501: Dispose of contents/ container to an approved waste disposal plant.[2][6]

## Experimental Workflow: Safe Handling and Personal Protection

The corrosive nature of **5-(Diisopropylamino)amylamine** mandates a stringent and well-defined handling protocol. The following workflow is designed to minimize exposure and ensure the safety of laboratory personnel.



[Click to download full resolution via product page](#)

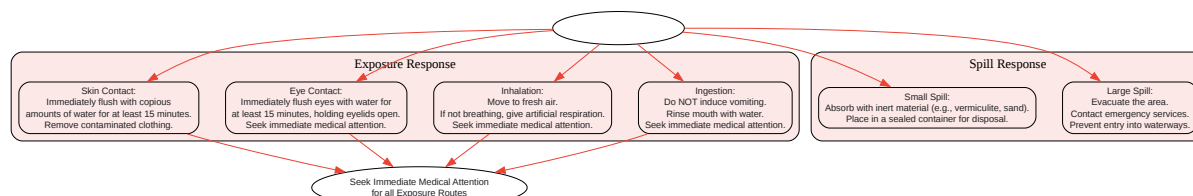
Caption: Experimental workflow for the safe handling of **5-(Diisopropylamino)amylamine**.

#### Detailed Protocol:

- Engineering Controls: All work with **5-(Diisopropylamino)amylamine** must be conducted in a properly functioning chemical fume hood to prevent the inhalation of any potential vapors or aerosols.<sup>[7]</sup> Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye and Face Protection: Chemical safety goggles in combination with a face shield are mandatory to protect against splashes.<sup>[8]</sup>
  - Skin Protection: Wear a chemically resistant lab coat. Gloves are essential; nitrile or neoprene gloves should be used. Always inspect gloves for any signs of degradation or puncture before use.<sup>[3][8]</sup>
  - Respiratory Protection: If there is a risk of exceeding exposure limits or if working outside of a fume hood (which is not recommended), a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.
- Handling Procedures:
  - Avoid direct contact with the skin, eyes, and clothing.<sup>[3]</sup>
  - Use compatible dispensing equipment, such as glass syringes or cannulas, for transfers to minimize the risk of spills.
  - Keep the container tightly closed when not in use.<sup>[7]</sup>
  - Prevent the buildup of electrostatic charge by grounding and bonding containers and transfer equipment.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. The storage area should be secured and accessible only to authorized personnel. Keep containers tightly sealed.

## Emergency Procedures: A Self-Validating System

In the event of an exposure or spill, a rapid and informed response is critical. The following diagram outlines the logical flow of actions to take in an emergency situation.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for **5-(Diisopropylamino)amylamine** exposure or spills.

#### First-Aid Measures:

- In case of skin contact: Immediately flush the affected area with large amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[6][8] Seek immediate medical attention.[8]
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][8] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[8]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6][8] Seek immediate medical attention.[8]
- If swallowed: Do NOT induce vomiting.[6][8] If the person is conscious, rinse their mouth with water.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8]

## Toxicological and Ecological Considerations

Detailed toxicological and ecological data for **5-(Diisopropylamino)amylamine** are not readily available in the public domain. However, based on its chemical structure as a corrosive diamine, it is prudent to handle it with the assumption of significant toxicity.

For context, a structurally related compound, diisopropylamine (CAS 108-18-9), exhibits the following toxicological profile:

- Acute Oral Toxicity (Rat): LD50 of 420 mg/kg.
- Acute Inhalation Toxicity (Rat): LC50 of 5.35 mg/L for a 4-hour exposure.

It is crucial to emphasize that this data is for a different, albeit related, compound and should only be used as a preliminary guide to the potential hazards. Compound-specific toxicological studies are necessary for a complete risk assessment.

Ecological data for **5-(Diisopropylamino)amylamine** is also limited. However, many amines are harmful to aquatic life. Therefore, it is imperative to prevent the release of this compound into the environment.[3] All waste materials should be collected and disposed of in accordance with local, state, and federal regulations.

## Fire and Explosion Hazard Data

While specific flammability data for **5-(Diisopropylamino)amylamine** is not consistently reported, related amines can be flammable.

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[8]
- Unusual Fire and Explosion Hazards: Vapors may be heavier than air and can travel to a source of ignition and flash back.[8] Containers may explode when heated.[6]

## Conclusion

**5-(Diisopropylamino)amylamine** is a valuable research chemical that requires careful and informed handling. Its corrosive nature and potential for toxicity demand strict adherence to the safety protocols outlined in this guide. By understanding its properties, implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can work with this compound in a safe and responsible manner. It is incumbent upon all users to seek out the most current and comprehensive safety data and to integrate this information into their laboratory-specific safety procedures.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 209803-40-7|N1,N1-Diisopropylpentane-1,5-diamine|BLD Pharm [bldpharm.com]
- 3. westliberty.edu [westliberty.edu]
- 4. N,N-Diisopropyl-1,5-pentanediamine, 97%, Thermo Scientific 5g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 5. pentachemicals.eu [pentachemicals.eu]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. carlroth.com [carlroth.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 5-(Diisopropylamino)amylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334337#5-diisopropylamino-amylamine-material-safety-data-sheet-msds]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)